

# Toxicological Profile of Erbon on Non-Target Organisms: An In-Depth Technical Guide

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## Compound of Interest

Compound Name: *Erbon*

Cat. No.: *B091682*

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Disclaimer: The herbicide known by the trade name **Erbon** contains the active ingredient 2-(2,4,5-Trichlorophenoxy)ethyl 2,2-dichloropropionate. Comprehensive toxicological data for this specific chemical compound on non-target organisms is largely unavailable in publicly accessible scientific literature. This guide, therefore, provides an inferred toxicological profile based on available data for its primary degradation product and parent compound, 2,4,5-trichlorophenoxyacetic acid (2,4,5-T), a historically significant phenoxy herbicide. The information presented herein should be interpreted with caution due to the data gaps for the specific active ingredient of **Erbon**.

## Executive Summary

**Erbon** is a discontinued herbicide, and its toxicological impact on non-target organisms is not well-documented for the parent compound. However, based on the known effects of its key component, 2,4,5-T, it is presumed to pose risks to a variety of non-target species. The primary mode of action for phenoxy herbicides like 2,4,5-T is the disruption of plant growth regulation by mimicking the plant hormone auxin. While designed to be selective for broadleaf plants, these herbicides can have unintended consequences for other organisms through direct exposure or indirect effects on their habitat and food sources. This document synthesizes the available toxicological data for 2,4,5-T and related compounds to provide a potential toxicological profile for **Erbon**, highlighting significant data gaps.

## Chemical Identity

Parameter	Information
Common Name	Erbon
Active Ingredient	2-(2,4,5-Trichlorophenoxy)ethyl 2,2-dichloropropionate
CAS Number	136-25-4
Chemical Structure	(Structure of 2-(2,4,5-Trichlorophenoxy)ethyl 2,2-dichloropropionate)
Parent Compound	2,4,5-Trichlorophenoxyacetic acid (2,4,5-T)
Chemical Class	Phenoxy herbicide

## Toxicological Profile on Non-Target Organisms

The toxicological effects of **Erbon**'s active ingredient are inferred from data on 2,4,5-T.

### Mammals

Studies on 2,4,5-T indicate moderate acute toxicity in mammals. The oral LD50 (lethal dose for 50% of a test population) varies depending on the species. Intentional overdoses and high-dose occupational exposures to chlorophenoxy acid herbicides in humans have led to a range of adverse health effects, including weakness, headache, dizziness, nausea, abdominal pain, myotonia, hypotension, as well as renal and hepatic injury, and delayed neuropathy[1][2].

Table 1: Acute Oral Toxicity of 2,4,5-T in Mammals

Species	LD50 (mg/kg)	Reference
Rat	300	[1]
Guinea Pig	381	[1]
Hamster	425	[1]
Mouse	242	[1]

This data is for 2,4,5-T, the parent compound of **Erbon**'s active ingredient.

## Avian Species

Limited specific data exists for the direct toxicity of 2-(2,4,5-Trichlorophenoxy)ethyl 2,2-dichloropropionate to birds. However, studies on the parent compound, 2,4,5-T, have shown that it can cause behavioral effects in chickens at environmentally relevant doses[3]. A dietary toxicity study on a related compound, 2,4-DP-p (Dichlorprop-p), in Zebra Finches showed no mortality at concentrations up to 2289 mg ae/kg diet, though sub-lethal effects were observed at the highest dose[4].

## Aquatic Organisms

The safety data sheet for 2-(2,4,5-Trichlorophenoxy)ethyl 2,2-dichloropropionate explicitly states that there is no data available on its toxicity to fish, daphnia and other aquatic invertebrates, and algae[5]. However, data on the related compound 2-(2,4,5-trichlorophenoxy)propionic acid (2,4,5-TP) provides some insight.

Table 2: Acute Toxicity of 2,4,5-TP to Aquatic Organisms

Species	Endpoint	Concentration (µg/L)	Reference
Bluegill ( <i>Lepomis macrochirus</i> )	96-hr LC50	9,600	[6]
Rainbow Trout ( <i>Oncorhynchus mykiss</i> )	96-hr LC50	14,800	[6]
Daphnia magna	48-hr LC50	>140,000	[6]
Mysid Shrimp ( <i>Mysidopsis bahia</i> )	96-hr LC50	27,900	[6]

This data is for 2,4,5-TP, a related compound, not the active ingredient of **Erbon**.

Generally, ester formulations of phenoxy herbicides are more toxic to aquatic invertebrates than the acid or salt forms[7].

## Soil Organisms

There is no specific data available regarding the toxicity of 2-(2,4,5-Trichlorophenoxy)ethyl 2,2-dichloropropionate to soil organisms[5]. For the parent compound 2,4,5-T, it is known to be moderately persistent in soil, with a half-life ranging from several weeks to months[2]. Repeated application of the related herbicide 2,4-D has been shown to stimulate the growth of microorganisms capable of degrading it[7]. At recommended application rates, 2,4-D is generally considered to have low toxicity to soil microorganisms[7].

## Environmental Fate and Transport

The environmental fate of 2-(2,4,5-Trichlorophenoxy)ethyl 2,2-dichloropropionate is not well-documented. For its parent compound, 2,4,5-T, the half-life in soil can vary from several weeks to several months[2]. It degrades into 2,4,5-trichlorophenol and other byproducts[2]. 2,4,5-T is considered to have a high potential for leaching into groundwater[8].

## Mechanism of Action

The primary mechanism of action for phenoxy herbicides like 2,4,5-T is to act as a synthetic auxin, a type of plant growth regulator[9]. It is absorbed through the leaves and moves to the plant's meristems, where it causes uncontrolled and unsustainable growth, leading to stem curling, leaf withering, and ultimately, the death of the plant[9]. This mode of action is generally specific to broadleaf plants, with grasses being less susceptible.

In non-target organisms, the toxic mechanisms of aryloxyphenoxypropionate herbicides, a related class, are primarily through the inhibition of lipid synthesis and the induction of oxidative stress[10].

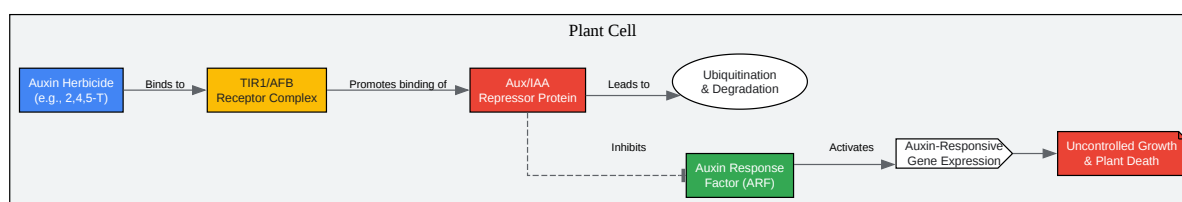
## Experimental Protocols

Detailed experimental protocols for the toxicity testing of 2-(2,4,5-Trichlorophenoxy)ethyl 2,2-dichloropropionate are not available. However, standardized protocols for testing the toxicity of pesticides to non-target plants and other organisms have been developed by various international and national bodies. These protocols generally involve exposing the test organisms to a range of concentrations of the test substance under controlled laboratory conditions and observing specific endpoints such as mortality, growth inhibition, or reproductive effects.

## General Protocol for Herbicide Toxicity Testing on Non-Target Plants:

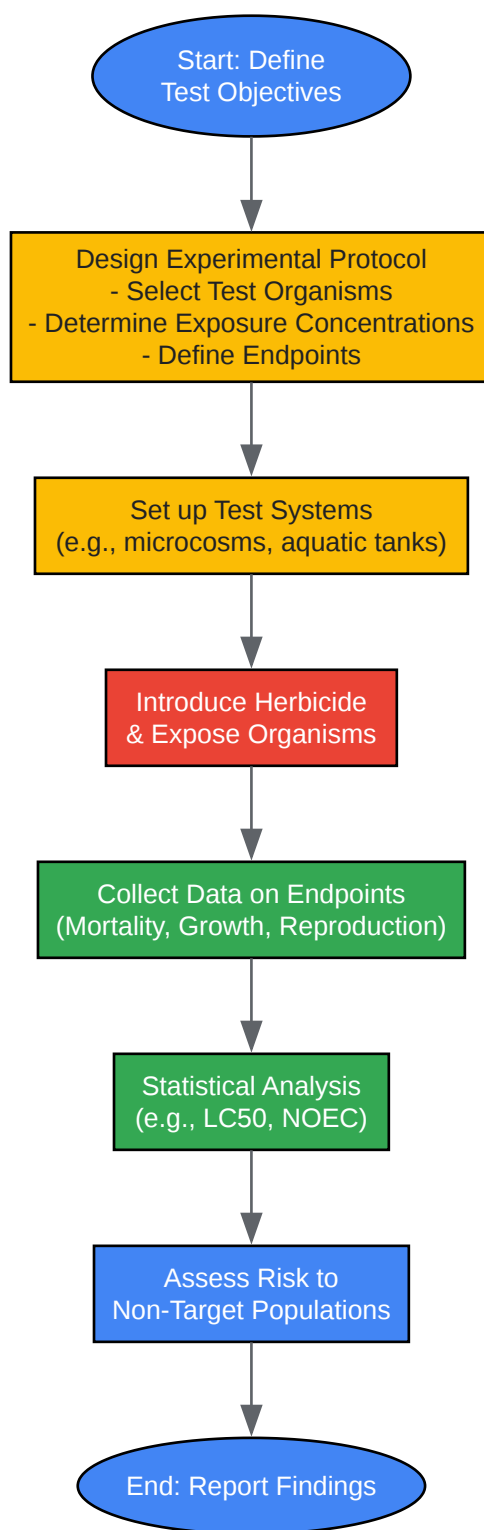
- **Test Species Selection:** A selection of non-target plant species, often including both monocots and dicots, is chosen.
- **Growth Conditions:** Plants are grown under standardized and optimal conditions (e.g., temperature, light, soil type) in a greenhouse or growth chamber[11].
- **Herbicide Application:** The herbicide is applied at various concentrations, typically at an early growth stage, to determine a dose-response relationship[11].
- **Endpoint Measurement:** Effects on endpoints such as biomass reduction, seed production, and seed quality are measured[12].
- **Data Analysis:** Statistical methods are used to determine values such as the EC50 (the concentration that causes a 50% effect) or NOEC (No-Observed-Effect Concentration).

## Visualizations



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Caption: Simplified signaling pathway of auxin herbicides in a target plant cell.



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Caption: General experimental workflow for assessing herbicide toxicity on non-target organisms.

## Conclusion and Data Gaps

The toxicological profile of **Erbon**'s active ingredient, 2-(2,4,5-Trichlorophenoxy)ethyl 2,2-dichloropropionate, on non-target organisms is largely incomplete due to a significant lack of available data. The information presented in this guide is primarily inferred from studies on its parent compound, 2,4,5-T, and other related phenoxy herbicides. Based on this inferred profile, **Erbon** likely poses a moderate acute toxicity risk to mammals and potential risks to avian and aquatic life, although the extent of these risks cannot be quantified without specific studies on the active ingredient itself.

The major data gaps include:

- Acute and chronic toxicity data for 2-(2,4,5-Trichlorophenoxy)ethyl 2,2-dichloropropionate in a wide range of non-target organisms (mammals, birds, fish, aquatic invertebrates, insects, and soil organisms).
- Studies on the sublethal effects, including reproductive and developmental toxicity, of the active ingredient.
- Information on the environmental fate, persistence, and bioaccumulation potential of the active ingredient.
- The specific mechanism of toxic action in non-target animal species.

Further research is imperative to fill these knowledge gaps and accurately assess the environmental risks associated with the historical use of **Erbon** and any remaining environmental residues.

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